

An In-depth Technical Guide to 2-(2-methylphenyl)acetyl chloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *o-Tolyl-acetyl chloride*

Cat. No.: B159740

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This technical guide provides a comprehensive overview of 2-(2-methylphenyl)acetyl chloride, also known as **o-tolyl-acetyl chloride**. It is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis. This document covers its nomenclature, physicochemical properties, and a general experimental protocol for its synthesis.

Nomenclature

The compound "**o-tolyl-acetyl chloride**" is systematically named under IUPAC nomenclature.

- IUPAC Name: 2-(2-methylphenyl)acetyl chloride[1]
- Synonyms: A variety of synonyms are used in literature and commercial listings for this compound. These include:
 - **o-tolyl-acetyl chloride**[1]
 - (2-Methylphenyl)acetyl chloride[2][3]
 - Benzeneacetyl chloride, 2-methyl-[1][3]
 - o-Tolylacetylchloride[3]
 - 2-Methylbenzeneacetyl chloride[3]

- o-methylphenylacetyl chloride[1]
- 2-methylphenylacetyl chloride[1]

Physicochemical Properties

The following table summarizes the key quantitative data for 2-(2-methylphenyl)acetyl chloride.

Property	Value	Source
Molecular Formula	C ₉ H ₉ ClO	[1][2]
Molecular Weight	168.62 g/mol	[1][2]
Density	1.1 ± 0.1 g/cm ³	[2]
Boiling Point	242.6 ± 19.0 °C at 760 mmHg	[2]
Form	Liquid	[3]
Color	Pale pink	[3]

Experimental Protocols

Synthesis of 2-(2-methylphenyl)acetyl chloride from 2-(p-Tolyl)propionic acid

A general and widely used method for the preparation of acyl chlorides is the reaction of the corresponding carboxylic acid with a chlorinating agent such as thionyl chloride (SOCl₂) or oxalyl chloride ((COCl)₂). The following protocol is a representative procedure.

Materials:

- 2-(p-Tolyl)propionic acid
- Thionyl chloride (SOCl₂)
- Anhydrous solvent (e.g., dichloromethane, toluene)
- Nitrogen or argon gas supply

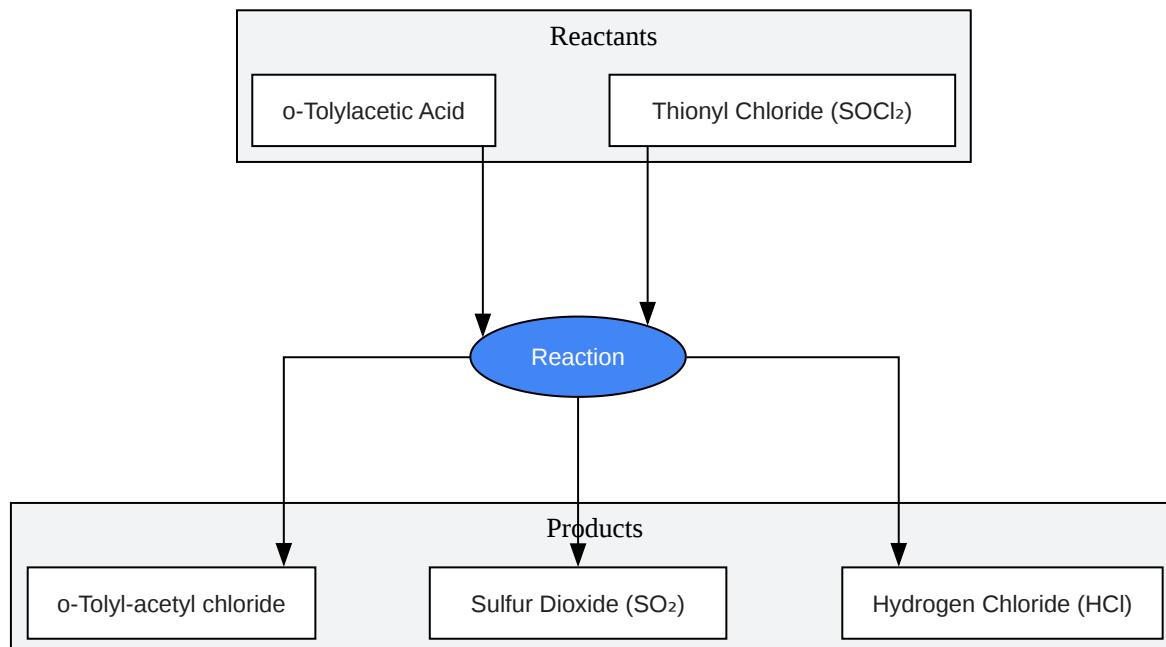
- Standard laboratory glassware (round-bottom flask, reflux condenser, dropping funnel, etc.)
- Magnetic stirrer and heating mantle

Procedure:

- Reaction Setup: All glassware should be thoroughly dried to prevent hydrolysis of the reagents and product. The reaction is typically carried out under an inert atmosphere (nitrogen or argon).
- Charging the Flask: The carboxylic acid, 2-(p-tolyl)propionic acid, is placed in a round-bottom flask equipped with a magnetic stir bar.
- Addition of Chlorinating Agent: Thionyl chloride (typically 1.5 to 2.0 equivalents) is added to the carboxylic acid. This addition is often done cautiously, and sometimes at a reduced temperature (e.g., 0 °C) if the reaction is vigorous.
- Reaction Conditions: The reaction mixture is then typically heated to reflux. The progress of the reaction can be monitored by observing the cessation of gas evolution (HCl and SO₂).
- Work-up: After the reaction is complete, the excess thionyl chloride is removed by distillation, often under reduced pressure. The crude acid chloride can then be purified by distillation under reduced pressure.

Logical Relationship Diagram

The following diagram illustrates the synthesis pathway of 2-(2-methylphenyl)acetyl chloride from its corresponding carboxylic acid.

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Synthesis of **o-Tolyl-acetyl chloride**.

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References

- 1. o-Tolyl-acetyl chloride | C9H9ClO | CID 2760632 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. (2-Methylphenyl)acetyl chloride | CAS#:10166-09-3 | Chemsoc [chemsoc.com]
- 3. O-TOLYL-ACETYL CHLORIDE price, buy O-TOLYL-ACETYL CHLORIDE - chemicalbook [m.chemicalbook.com]

- To cite this document: BenchChem. [An In-depth Technical Guide to 2-(2-methylphenyl)acetyl chloride]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b159740#o-tolyl-acetyl-chloride-iupac-name-and-synonyms\]](https://www.benchchem.com/product/b159740#o-tolyl-acetyl-chloride-iupac-name-and-synonyms)

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